

Technical Guide on 3-Chloropyrazine-2-carbonitrile: Safety and Handling

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Compound of Interest

Compound Name: 3-Chloropyrazine-2-ethanol

Cat. No.: B15045998

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Disclaimer: Information regarding the specific safety and handling of **3-Chloropyrazine-2-ethanol** is not readily available. The following guide is based on data for the structurally related but distinct compound, 3-Chloropyrazine-2-carbonitrile (CAS No: 55557-52-3). This information is provided for illustrative purposes to demonstrate the requested format and should not be used as a substitute for a substance-specific Safety Data Sheet (SDS) for **3-Chloropyrazine-2-ethanol**. Researchers must consult the SDS provided by the manufacturer for the specific chemical they are handling.

Introduction

This document provides a technical overview of the safety, handling, and experimental protocols related to 3-Chloropyrazine-2-carbonitrile. This heterocyclic compound serves as a key reactant and intermediate in the synthesis of various pharmaceutical agents, including tuberculostatic pyrazine derivatives and cathepsin C inhibitors.^{[1][2][3]} Given its application in drug discovery and development, a thorough understanding of its properties and associated hazards is critical for ensuring laboratory safety.

Physicochemical and Toxicological Data

Quantitative data for 3-Chloropyrazine-2-carbonitrile has been compiled from multiple sources to provide a comparative summary.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	55557-52-3	[2] [4] [5]
Molecular Formula	C ₅ H ₂ ClN ₃	[2] [3]
Melting Point	44-47 °C	[2] [3]
Boiling Point	264.1 ± 35.0 °C (Predicted)	[2]
Density	1.43 ± 0.1 g/cm ³ (Predicted)	[2]
Form	Solid (White to Light Brown Powder)	[2]
Synonyms	2-Chloro-3-cyanopyrazine	[4]

Table 2: Hazard Identification and Classification

Hazard Classification	Details	Source
GHS Classification	Acute Toxicity, Oral (Category 4), H302 Acute Toxicity, Dermal (Category 4), H312 Acute Toxicity, Inhalation (Category 4), H332 Skin Irritation (Category 2), H315 Eye Irritation (Category 2), H319 Specific target organ toxicity — single exposure (Category 3), Respiratory system, H335	[4][5]
Hazard Statements	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[4][5]
Signal Word	Warning	[6]
Hazard Codes (CHIP)	Xn (Harmful)	[2][4]
Risk Phrases (CHIP)	R20/21/22: Harmful by inhalation, in contact with skin and if swallowed. R36/37/38: Irritating to eyes, respiratory system and skin.	[4]

Safety and Handling Protocols

Proper handling of 3-Chloropyrazine-2-carbonitrile is essential to minimize exposure and associated risks.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[4] An eye wash station should be readily accessible.[4]
- Skin Protection: Wear suitable protective clothing and chemical-resistant gloves (e.g., Nitrile rubber).[4]
- Respiratory Protection: Use only in a well-ventilated area, such as a chemical fume hood.[5] If ventilation is insufficient, a self-contained breathing apparatus (SCBA) or a respiratory protective device with a particle filter must be used.[4]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[7] Do not breathe dust or vapors.[5] Wash hands and any exposed skin thoroughly after handling.[5]
- Storage: Store in a cool, well-ventilated area in a tightly closed container.[4][5] Keep away from heat and incompatible materials such as strong oxidizing agents and strong acids.[4][5] The recommended storage condition is under an inert gas (Nitrogen or Argon) at 2-8°C.[2]

First Aid Measures

- Inhalation: Remove the individual to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[4][5]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[4][5]
- Eye Contact: Rinse cautiously with water for several minutes, removing contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek medical advice.[4][5]
- Ingestion: Do NOT induce vomiting. Wash out mouth with water and give half a litre of water to drink. Immediately call a POISON CENTER or doctor.[4][6]

Experimental Protocols

The following protocols are cited in the literature for the synthesis and use of 3-Chloropyrazine-2-carbonitrile.

Synthesis of 3-Chloropyrazine-2-carbonitrile

This procedure describes the chlorination of pyrazine-2-carbonitrile.^[2]^[3]

Materials:

- Pyrazine-2-carbonitrile (65.65 mmol)
- Toluene (48 mL)
- Dimethylformamide (DMF) (5 mL)
- Sulfuryl chloride (260.8 mmol)
- Diethyl ether
- Sodium bicarbonate (solid)
- Anhydrous sodium sulfate (Na_2SO_4)
- Ice bath

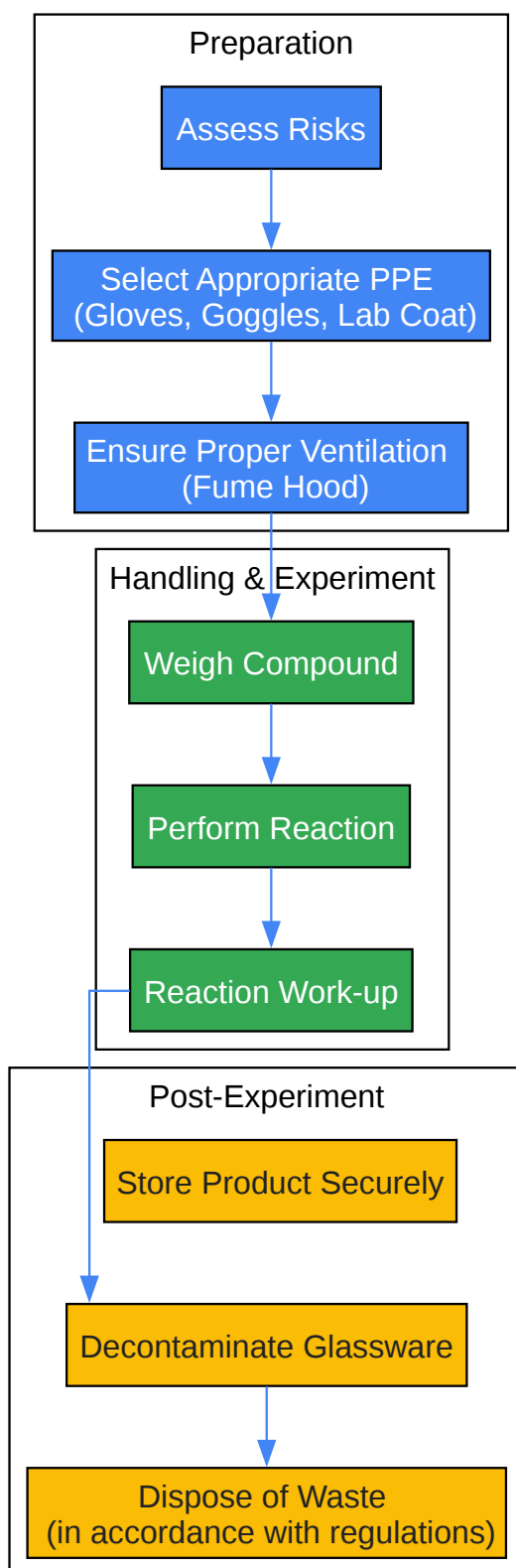
Methodology:

- Dissolve pyrazine-2-carbonitrile in toluene and DMF in a reaction flask.
- Cool the mixture in an ice bath.
- Slowly add sulfuryl chloride to the solution over a period of 10 minutes.^[2]^[3]
- Stir the reaction mixture in the ice bath for 30 minutes.^[2]^[3]
- Allow the mixture to warm to room temperature and continue stirring for 5 hours.^[2]^[3]
- Decant the toluene layer. Extract the remaining reddish oil residue three times with diethyl ether.^[2]
- Combine the toluene and ether layers and quench with ice water.^[1]

- Neutralize the combined organic layers with solid sodium bicarbonate.[1]
- Separate the organic layer and extract the aqueous layer again with diethyl ether.
- Combine all organic layers, wash with water, and dry over anhydrous Na_2SO_4 . [1]
- Filter the solution and evaporate the solvent under reduced pressure to yield the crude product.[1]
- Purify the crude product by silica gel column chromatography, using 100% dichloromethane as the eluent, to obtain pure 3-chloropyrazine-2-carbonitrile.[2]

Diagrams and Workflows

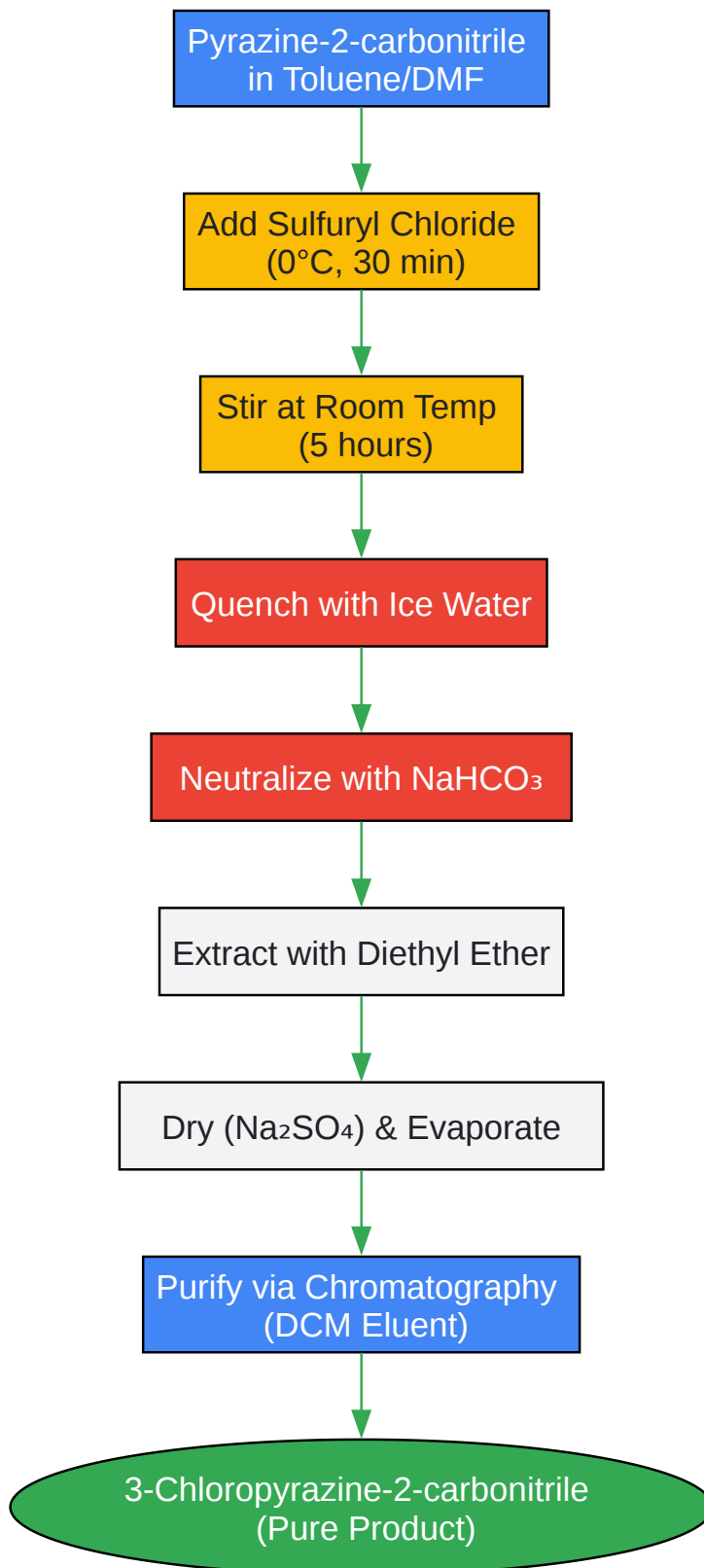
General Laboratory Handling Workflow



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Caption: General workflow for safe laboratory handling of chemical reagents.

Synthesis Workflow Diagram



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Caption: Synthesis workflow for 3-Chloropyrazine-2-carbonitrile.

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